

Essential Safety and Operational Guide for 3-Chloro-2-fluoroaniline

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Compound of Interest

Compound Name: 3-Chloro-2-fluoroaniline

Cat. No.: B1295074

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For immediate reference, this guide provides critical safety protocols, personal protective equipment (PPE) requirements, and procedures for the handling and disposal of **3-Chloro-2-fluoroaniline**. This information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment

3-Chloro-2-fluoroaniline is a hazardous chemical that poses several risks.^[1] It is harmful if swallowed, comes into contact with the skin, or is inhaled.^[1] It is also known to cause skin irritation and serious eye irritation, and may cause respiratory irritation.^[1]

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C6H5ClFN	[2]
Molecular Weight	145.56 g/mol	[2]
Boiling Point	214 °C	
Density	1.324 g/mL at 25 °C	
Flash Point	110 °C (closed cup)	
CAS Number	2106-04-9	[1][2]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield (8-inch minimum).[3] Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1][4]	To prevent contact with eyes, which can cause serious eye damage.[2][5]
Hand Protection	Wear suitable chemical-resistant gloves.[6] Gloves must be inspected prior to use.[3]	To avoid skin contact, as the substance is harmful and causes skin irritation.[1][5]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[4] A lab coat is mandatory.	To protect against accidental splashes and skin contact.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1][4] A type ABEK (EN14387) respirator filter is recommended.	To prevent inhalation of harmful vapors or mists, which can cause respiratory irritation.[1]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6][7]
- Ensure eyewash stations and safety showers are close to the workstation.[1][4]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Inspect gloves for any signs of degradation.[3]
- Dispensing: Avoid creating mists or vapors.[1] Handle in a way that prevents contact with skin and eyes.[1]
- General Hygiene: Do not eat, drink, or smoke when using this product.[1][5] Wash hands thoroughly after handling.[1][5] Contaminated clothing should be removed and washed before reuse.[5]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][4]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[1][4]

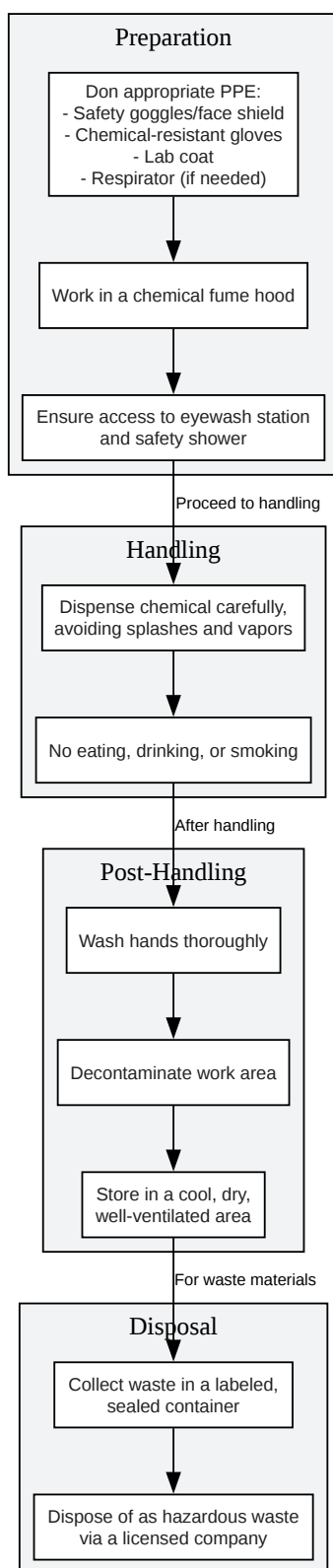
Emergency Procedures

- In case of skin contact: Immediately wash off with plenty of soap and water.[5] Remove contaminated clothing.[5] If skin irritation occurs, seek medical attention.[5]
- In case of eye contact: Rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do.[5] Continue rinsing and seek immediate medical attention.[5][8]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[5][8] Seek medical attention if you feel unwell.[5]
- If swallowed: Rinse mouth with water.[5] Immediately call a poison center or doctor.[8]
- In case of a spill: Use an inert absorbent material (e.g., sand, silica gel) to soak up the spill.[1] Collect the absorbed material into a suitable, closed container for disposal.[1] Prevent the product from entering drains.[5]

Disposal Plan

- Dispose of the chemical and its container as hazardous waste.[6]

- Disposal must be entrusted to a licensed waste disposal company and be in accordance with local, regional, and national regulations.[5][6][7]
- Do not empty into drains.[6] Contaminated packaging should be handled in the same way as the substance itself.[6]



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Caption: Workflow for Handling **3-Chloro-2-fluoroaniline**.

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